

Application Notes and Protocols: Investigating Protein Interactions in the Jasmonate Signaling Pathway

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Compound of Interest		
Compound Name:	Garjasmin	
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Audience: Researchers, scientists, and drug development professionals.

Introduction:

The jasmonate signaling pathway is a critical regulator of plant growth, development, and defense responses against biotic and abiotic stresses. Central to this pathway are the JASMONATE-ZIM DOMAIN (JAZ) proteins, which act as transcriptional repressors. The term "Garjasmin" is not commonly used in scientific literature; it is likely a reference to the key players within the jasmonate pathway, particularly the JAZ proteins. This document provides detailed application notes on the protein interactions within the jasmonate signaling cascade and protocols for their investigation using pulldown assays.

I. The Jasmonate Signaling Pathway

The core of the jasmonate signaling pathway involves the interaction between JAZ repressor proteins, the F-box protein CORONATINE INSENSITIVE1 (COI1), and various transcription factors.[1][2] In the absence of the bioactive jasmonate, jasmonoyl-L-isoleucine (JA-IIe), JAZ proteins bind to and inhibit transcription factors such as MYC2, preventing the expression of jasmonate-responsive genes.[1][3] This repression is often mediated by the recruitment of the corepressor TOPLESS (TPL).[2]

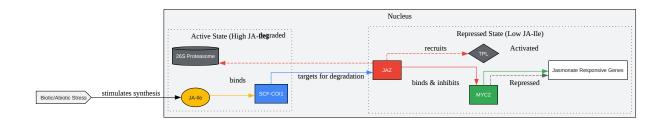


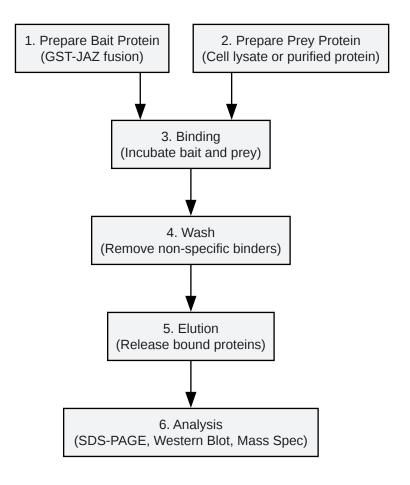




Upon stress signals, JA-IIe is synthesized and acts as a molecular glue, promoting the interaction between JAZ proteins and COI1.[1][4] COI1 is part of the Skp1/Cullin/F-box (SCFCOI1) E3 ubiquitin ligase complex.[1][2] The formation of the COI1-JA-IIe-JAZ ternary complex leads to the ubiquitination and subsequent degradation of JAZ proteins by the 26S proteasome.[1][2][4][5] The degradation of JAZ repressors releases the transcription factors, allowing them to activate the expression of downstream genes involved in defense and developmental processes.[1][2]







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